

Technical Hazard & Safety Profile: 4-Methylbenzyl Azide

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Compound of Interest

Compound Name: 1-(Azidomethyl)-4-methylbenzene

CAS No.: 17271-89-5

Cat. No.: B177383

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Executive Summary

4-Methylbenzyl azide (CAS: 17271-89-5) is a high-energy organic intermediate used primarily in "Click Chemistry" (CuAAC) and heterocyclic synthesis. While valuable, it presents a dual-threat profile: it is a potentially explosive energetic material and a metabolic poison.

Its safety classification is governed by its borderline stability metrics. While it satisfies the "Rule of Six," it fails the stricter Carbon-to-Nitrogen (C/N) ratio safety threshold, mandating strict storage limits (concentration <1 M) and temperature controls.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

Property	Data
Systematic Name	1-(Azidomethyl)-4-methylbenzene
CAS Number	17271-89-5
Molecular Formula	
Molecular Weight	147.18 g/mol
Physical State	Colorless to pale yellow oil
Boiling Point	~50 °C at 1 Torr (Predicted/Analogous)
Solubility	Insoluble in water; soluble in organic solvents (EtOAc, DCM, DMSO)
Energetic Group	Azide () attached to a benzylic carbon

Explosivity & Stability Analysis

The primary hazard of 4-methylbenzyl azide is its potential for rapid, exothermic decomposition.

[1] Researchers must evaluate its stability using two standard heuristic models: the Rule of Six and the C/N Ratio.[1]

2.1 Stability Metrics Calculation

- The Rule of Six:
 - Definition: A compound is generally considered stable if it contains at least six carbons (or equivalent atoms) per energetic functional group.[2][3]
 - Calculation: 8 Carbons / 1 Azide Group = 8.
 - Verdict: PASS. The benzyl ring provides sufficient dilution of the energetic density to allow isolation.
- The C/N Ratio (Smith-Open Chain Limit):
 - Definition: Safe handling generally requires

- Calculation:

- Verdict: FAIL (Borderline).

- Implication: Because the ratio is

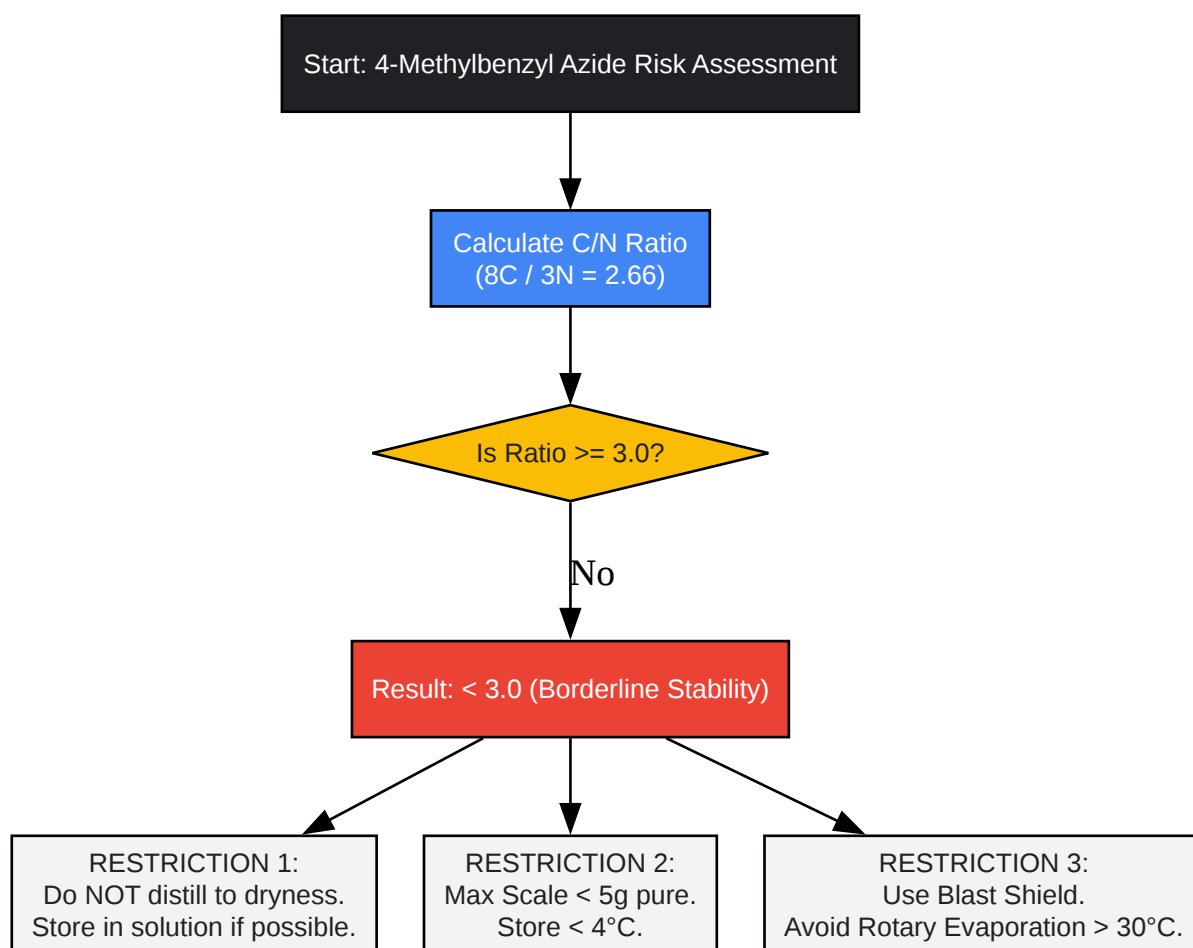
, this compound should not be stored in pure form in large quantities (e.g., >5g). It is best stored in solution or used immediately.

2.2 Thermal & Shock Sensitivity

- Thermal Decomposition: Benzylic azides can decompose violently if heated above 100°C. Distillation should be avoided or performed only under high vacuum at low bath temperatures (<40°C) behind a blast shield.
- Metal Compatibility: INCOMPATIBLE with Copper (Cu), Lead (Pb), and Mercury (Hg). Direct contact with these metals (e.g., copper tubing, brass spatulas) can form heavy metal azides, which are primary explosives and highly shock-sensitive.

2.3 Decision Logic for Handling

The following diagram outlines the decision matrix for handling this specific class of azide.



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Figure 1: Safety decision logic based on the C/N ratio of 4-methylbenzyl azide.

Toxicological Profile

While specific LD50 data for 4-methylbenzyl azide is sparse, its toxicity is inferred from its structural class (organic azides) and its hydrolysis products.

3.1 Mechanism of Action: The "Azide Anion" Effect

Upon ingestion or absorption, organic azides can be metabolized to release the azide anion (). This anion acts as a cellular asphyxiant similar to cyanide or carbon monoxide.

- Target: Cytochrome c Oxidase (Complex IV of the mitochondrial electron transport chain).
- Effect: Inhibition of oxidative phosphorylation, leading to rapid cellular hypoxia.

- Physiological Symptoms: Hypotension (severe drop in blood pressure), headache, palpitations, and in severe cases, metabolic acidosis and seizures.

3.2 Hydrolysis Hazard: Hydrazoic Acid (

)

In the presence of strong acids (e.g., during a reaction workup with HCl), 4-methylbenzyl azide can hydrolyze or release entrapped azide salts to form Hydrazoic Acid (

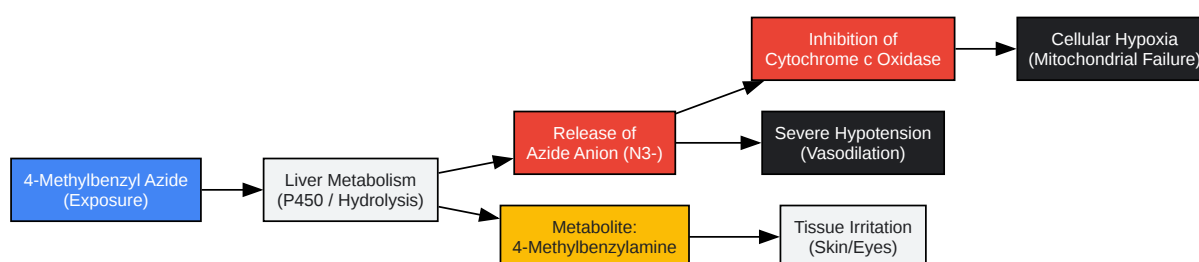
).

- Properties:

is a volatile, highly toxic, and explosive liquid.[4]

- Inhalation Risk: Causes severe respiratory irritation, bronchitis, and systemic toxicity.

3.3 Metabolic Pathway Visualization



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Figure 2: Presumptive metabolic and toxicological pathway of benzyl azide derivatives.

Safe Handling & Experimental Protocols

4.1 Synthesis Safety (Displacement Protocol)

When synthesizing 4-methylbenzyl azide from 4-methylbenzyl bromide and sodium azide:

- Solvent Choice: Use DMSO or DMF. Avoid halogenated solvents (DCM/CHCl₃) with Sodium Azide, as they can form di- and tri-azidomethane (extremely explosive).[1][5]
- Temperature: Maintain reaction temperature below 60°C.
- Workup:
 - Quench excess sodium azide with water.
 - Do NOT acidify the aqueous layer (risk of evolution).[1]
 - Extract with diethyl ether or ethyl acetate.

4.2 Storage Requirements[1][2][5][6]

- Container: Amber glass or HDPE. Never use metal containers or metal-lined caps.
- Conditions: Store at 2–8°C (refrigerated).
- Light: Protect from light (azides are photolabile).
- Labeling: Clearly label as "POTENTIAL EXPLOSIVE" and "TOXIC."

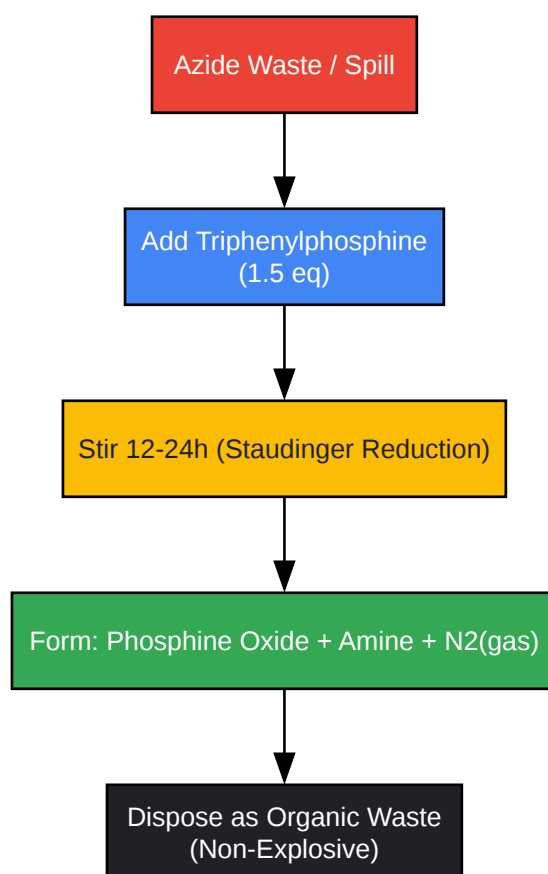
4.3 Decontamination & Quenching

Spills or waste solutions must be chemically deactivated before disposal. The Staudinger Reduction is the preferred method.

Protocol:

- Dilute the azide solution with a compatible solvent.
- Slowly add Triphenylphosphine (
) (1.5 equivalents).
- Stir at room temperature for 12–24 hours.

- Mechanism: The azide is reduced to the corresponding amine (4-methylbenzylamine), releasing nitrogen gas (). The amine is toxic/irritating but not explosive.



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Figure 3: Chemical quenching workflow using the Staudinger reduction method.

Emergency Response

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Note: Rescuers must ensure they are not exposed to vapors.^{[7][4][8]}
- Skin Contact: Wash immediately with soap and water for 15 minutes. Azides can be absorbed through the skin; monitor for signs of hypotension (dizziness, fainting).

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [\[7\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Fire: Use dry chemical powder, carbon dioxide, or sand. Do NOT use water jets if the fire involves large quantities of azide, as this may spread the material or generate hydrazoic acid if acidic sources are nearby. Fight fire from a distance (explosion risk).

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